"N-(2-cyanophenyl)-2-methylbenzamide" molecular structure

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-(2-cyanophenyl)-2-methylbenzamide*
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An In-Depth Technical Guide to the Molecular Structure of **N-(2-cyanophenyl)-2-methylbenzamide**

Abstract

N-(2-cyanophenyl)-2-methylbenzamide is a disubstituted benzamide featuring a unique spatial and electronic arrangement stemming from its ortho-substituted phenyl rings. Molecules of this class are of significant interest in medicinal chemistry and materials science due to the conformational constraints and specific interaction patterns they can adopt.[1][2] This guide provides a comprehensive framework for the synthesis and definitive structural elucidation of **N-(2-cyanophenyl)-2-methylbenzamide**. As a Senior Application Scientist, the rationale behind each methodological choice is detailed, emphasizing an orthogonal, self-validating approach to structural confirmation. We will cover the logical synthesis pathway, purification strategies, and an in-depth analysis using a suite of spectroscopic techniques including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy, culminating in a discussion of the molecule's key structural features.

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Introduction: The Significance of Precise Structural Analysis

In the realm of drug development and materials science, a molecule's three-dimensional structure is inextricably linked to its function. For substituted benzamides, the orientation of the phenyl rings relative to the central amide plane dictates biological activity, receptor binding affinity, and material properties.[2][3] **N-(2-cyanophenyl)-2-methylbenzamide** ($C_{15}H_{12}N_2O$) presents a compelling case study. The presence of ortho substituents on both phenyl rings—a cyano group and a methyl group—introduces significant steric hindrance that influences the molecule's preferred conformation. The cyano group provides a distinct electronic feature and a potential hydrogen bond acceptor, while the amide linkage serves as a rigidifying element and a hydrogen bond donor.

An unambiguous understanding of this molecule's structure is paramount for predicting its behavior, whether as a potential pharmacophore or a building block for functional polymers. This guide establishes a robust workflow for achieving that certainty.

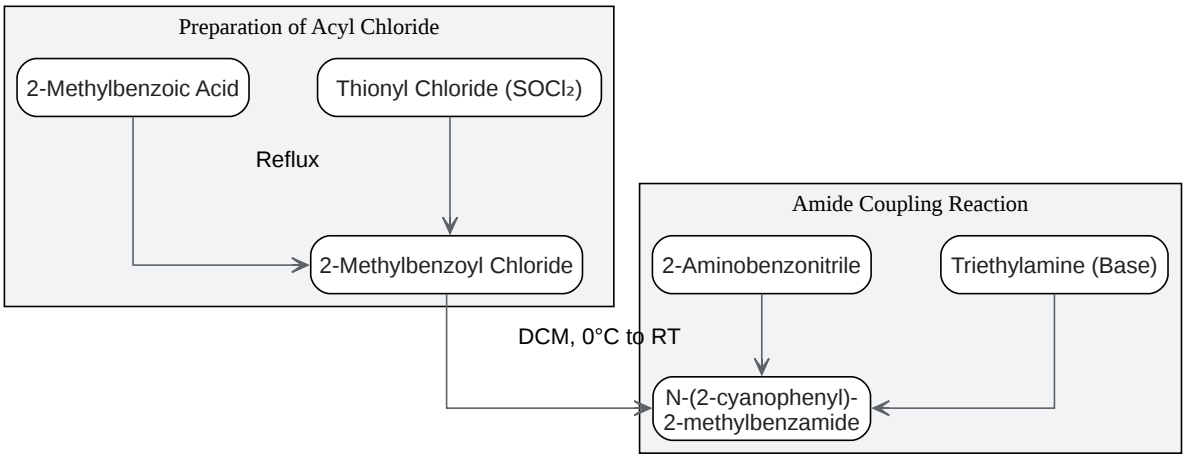
Strategic Synthesis and Purification

The most direct and widely adopted method for forming an amide bond is the acylation of a primary amine with a reactive acyl derivative, typically an acyl chloride.[4] This strategy is chosen for its high efficiency and reliable outcomes.

Synthesis Pathway Rationale

The synthesis of **N-(2-cyanophenyl)-2-methylbenzamide** is logically achieved by the nucleophilic acyl substitution reaction between 2-aminobenzonitrile and 2-methylbenzoyl chloride. The amine nitrogen of 2-aminobenzonitrile acts as the nucleophile, attacking the electrophilic carbonyl carbon of 2-methylbenzoyl chloride.

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Caption: Synthesis pathway for **N-(2-cyanophenyl)-2-methylbenzamide**.

Experimental Protocol: Synthesis

This protocol is designed to be self-validating, with clear checkpoints for reaction monitoring.

Part A: Preparation of 2-Methylbenzoyl Chloride[5]

- Charge a round-bottom flask equipped with a reflux condenser and a gas outlet to a scrubber with 2-methylbenzoic acid (1.0 eq).
- Under an inert atmosphere (N_2 or Ar), add thionyl chloride ($SOCl_2$) (2.5 eq) slowly at 0 °C.
- Allow the mixture to warm to room temperature, then heat to reflux for 2-3 hours until gas evolution (HCl, SO_2) ceases.
- Rationale: Using excess thionyl chloride ensures complete conversion of the carboxylic acid and allows it to act as the solvent. Refluxing drives the reaction to completion.

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- Remove excess thionyl chloride by distillation under reduced pressure to yield crude 2-methylbenzoyl chloride as an oil, which is used immediately in the next step.[6]

Part B: Amide Coupling[7]

- Dissolve 2-aminobenzonitrile (1.0 eq) and a non-nucleophilic base such as triethylamine (1.2 eq) in anhydrous dichloromethane (DCM) in a separate flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add the crude 2-methylbenzoyl chloride (1.1 eq) dropwise to the stirred amine solution.
- Rationale: The reaction is performed at 0 °C to control the initial exothermic release. Triethylamine is essential to scavenge the HCl byproduct, preventing the protonation and deactivation of the 2-aminobenzonitrile nucleophile.[8]
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Monitor reaction progress via Thin-Layer Chromatography (TLC) until the starting amine is consumed.

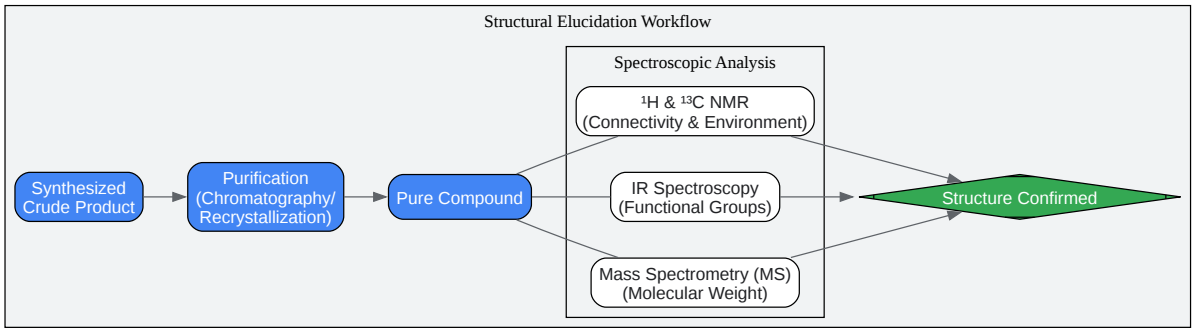
Protocol: Work-up and Purification

- Filter the reaction mixture to remove the triethylammonium chloride salt precipitate.
- Transfer the filtrate to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$), water, and brine.
- Rationale: The bicarbonate wash removes any unreacted acyl chloride and acidic impurities. The water and brine washes remove water-soluble byproducts.
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude solid product by column chromatography on silica gel (using a hexanes/ethyl acetate gradient) or by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure product.[8]

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Comprehensive Structural Elucidation Workflow

Confirming a molecular structure requires a multi-faceted analytical approach where each technique provides a unique and complementary piece of the puzzle. This orthogonal strategy ensures the highest degree of confidence in the final assignment.



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Caption: Orthogonal workflow for structural elucidation.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry serves as the first checkpoint, confirming the molecular weight of the synthesized compound.

- Expected Molecular Ion: For $C_{15}H_{12}N_2O$, the expected monoisotopic mass is 236.0950 g/mol . High-resolution mass spectrometry (HRMS) should detect this ion ($[M+H]^+$ at 237.1028) with high accuracy (typically < 5 ppm error).

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- Key Fragmentation Pattern: The electron ionization (EI) mass spectrum of benzamides is characterized by the alpha-cleavage of the amide bond.[9] The primary fragment observed would be the 2-methylbenzoyl cation.
    - m/z = 119: Formation of the $[CH_3C_6H_4CO]^+$ cation, a hallmark of the 2-methylbenzoyl moiety.
    - m/z = 91: Subsequent loss of carbon monoxide (CO) from the 2-methylbenzoyl cation to form the tolyl cation $[CH_3C_6H_4]^+$.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy provides rapid confirmation of the key functional groups, ensuring the desired transformations have occurred.

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Functional Group	Vibration Type	Expected Wavenumber (cm^{-1})	Rationale
Amide N-H	Stretch	~3300 (sharp, medium)	Confirms the presence of the secondary amide linkage.
Aromatic C-H	Stretch	3100-3000	Indicates the presence of the two phenyl rings.
Nitrile C≡N	Stretch	~2225 (sharp, medium)	A highly characteristic band confirming the retention of the cyano group.
Amide C=O	Stretch (Amide I)	~1660 (strong)	Confirms the presence of the carbonyl group in an amide environment.
Amide N-H	Bend (Amide II)	~1530 (strong)	Coupled with the Amide I band, this confirms the secondary amide structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Map

NMR is the most powerful technique for elucidating the precise connectivity and chemical environment of atoms in a molecule.[10]

^{1}H NMR Spectroscopy The proton NMR spectrum will provide information on the number of different proton environments, their neighboring protons (splitting), and their relative numbers (integration).

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Proton Environment	Predicted Shift (δ, ppm)	Multiplicity	Integration	Rationale
Amide N-H	8.5 - 10.0	Broad Singlet	1H	The amide proton is deshielded, acidic, and often exchanges, leading to broadening.
Aromatic H's	7.2 - 8.2	Multiplets	8H	Protons on the two aromatic rings will appear in this region, with complex splitting patterns due to coupling with their neighbors.
Methyl CH_3	2.3 - 2.5	Singlet	3H	The methyl group protons are attached to an aromatic ring and have no adjacent protons, resulting in a singlet.

^{13}C NMR Spectroscopy The carbon NMR spectrum reveals the number of unique carbon environments in the molecule.

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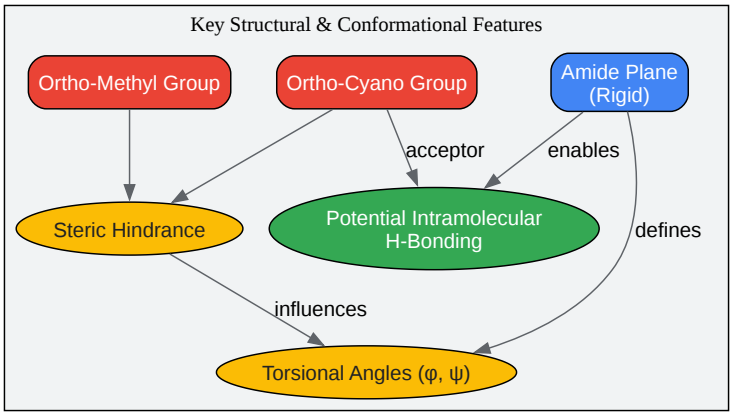
Carbon Environment	Predicted Shift (δ, ppm)	Rationale
Amide C=O	165 - 170	The carbonyl carbon is highly deshielded due to the electronegative oxygen atom.
Aromatic C's	120 - 140	The eight sp^2 carbons of the phenyl rings will appear in this range. Carbons attached to the amide and cyano groups will be at the extremes of this range.
Nitrile C≡N	115 - 120	The carbon of the cyano group has a characteristic chemical shift.
Methyl CH_3	19 - 22	The aliphatic sp^3 carbon of the methyl group is the most shielded carbon in the molecule.

Key Molecular Features and Conformation

The structural data obtained from the aforementioned techniques allow for a detailed analysis of the molecule's key features.

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N-(2-cyanophenyl)-2-methylbenzamide Structure



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Caption: Interplay of key structural features in the molecule.

- Amide Bond Planarity: The C-N bond of the amide group has significant double-bond character, making the O=C-N-H unit planar and rigid.
- Steric Hindrance: The ortho-methyl and ortho-cyano groups create significant steric clash. This forces the two phenyl rings to twist out of the plane of the central amide linkage, resulting in a non-planar ground-state conformation. The specific torsional angles (dihedral angles) could be definitively determined by X-ray crystallography.[11]
- Potential for Intramolecular Interactions: The geometry may allow for a weak intramolecular hydrogen bond between the amide proton (N-H) and the nitrogen of the cyano group (C≡N). This interaction, if present, would further stabilize a specific conformation and could be detected by a downfield shift of the N-H proton in ^{1}H NMR spectroscopy in a non-polar solvent.

Conclusion

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The molecular structure of **N-(2-cyanophenyl)-2-methylbenzamide** is definitively characterized through a logical and systematic workflow. A robust synthesis via acylation provides the material, which is then subjected to an orthogonal suite of analytical techniques. Mass spectrometry confirms the molecular formula, IR spectroscopy validates the presence of key functional groups, and multi-dimensional NMR spectroscopy provides the complete atomic connectivity map. This comprehensive analysis not only confirms the identity of the molecule but also provides deep insights into its conformational preferences, which are dominated by the steric influence of its ortho substituents. This rigorous, multi-technique approach represents the gold standard in chemical research and is essential for advancing the development of novel therapeutics and materials.

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- To cite this document: BenchChem. ["N-(2-cyanophenyl)-2-methylbenzamide" molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b326465/docs#n-2-cyanophenyl-2-methylbenzamide-molecular-structure]

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